

physical and chemical properties of (25RS)-Ruscogenin

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Compound of Interest

Compound Name: (25RS)-Ruscogenin

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An In-depth Technical Guide to (25RS)-Ruscogenin

Introduction

(25RS)-Ruscogenin is a steroidal sapogenin primarily isolated from the traditional Chinese herb Radix Ophiopogon japonicus and Butcher's Broom (Ruscus aculeatus)[1][2][3]. It is recognized for a spectrum of pharmacological activities, including potent anti-inflammatory, anti-thrombotic, and cardioprotective effects[1][4]. This has led to its investigation as a promising therapeutic agent for various conditions such as inflammatory diseases, cardiovascular disorders, and certain types of cancer. This technical guide provides a comprehensive overview of the physical and chemical properties of **(25RS)-Ruscogenin**, detailed experimental protocols for its analysis, and a description of its known signaling pathways.

Physical and Chemical Properties

(25RS)-Ruscogenin is a crystalline solid with a complex steroidal structure. Its physicochemical properties are summarized in the table below, providing essential data for researchers in handling, formulation, and experimental design.

Property	Value	Source(s)
Molecular Formula	C ₂₇ H ₄₂ O ₄	
Molecular Weight	430.6 g/mol	
CAS Number	874485-32-2	
Appearance	Crystalline solid	
Boiling Point	563.1 ± 50.0 °C (Predicted)	
Density	1.18 ± 0.1 g/cm ³ (Predicted)	
pKa	14.56 ± 0.70 (Predicted)	
Solubility		
DMSO	~10 mg/mL, up to 100 mg/mL with sonication	
Dimethylformamide (DMF)	~10 mg/mL	
Ethanol	~2 mg/mL	
Methanol	Slightly soluble	
DMSO:PBS (pH 7.2) (1:1)	~0.5 mg/mL	
Aqueous Buffers	Sparingly soluble	
Storage and Stability	Store at -20°C for up to 4 years. Stock solutions in solvent can be stored at -80°C for up to 1 year or at -20°C for up to 1 month.	

Experimental Protocols

Quantification of Ruscogenin by LC/MS/MS

This method allows for the sensitive quantification of ruscogenin in biological matrices, such as hydrolyzed plant extracts.

- Sample Preparation:
 - Weigh 0.1 g of powdered plant material.
 - Add 6 mL of 1 M H₂SO₄ in 70% isopropanol.
 - Perform hydrolysis by heating the mixture to facilitate the release of the aglycone from its saponin form.
 - After hydrolysis, neutralize and extract the ruscogenin using an appropriate organic solvent.
 - Evaporate the solvent and reconstitute the residue in the mobile phase for injection.
- Chromatographic Conditions:
 - Column: Zorbax SB-C18
 - Mobile Phase: Isocratic elution with a mixture such as acetonitrile and 0.1% formic acid in water containing 10 mM sodium acetate (e.g., 70:30, v/v).
 - Flow Rate: As per standard LC protocols.
 - Column Temperature: 45°C
- Mass Spectrometric Parameters:
 - Ionization Mode: Electrospray Ionization (ESI), positive mode
 - Detection Mode: Multiple Reaction Monitoring (MRM)
 - Parent Ion (m/z): 431.3 [M+H]⁺
 - Fragment Ions (m/z): 287.17 and 269.1
 - Nebulizer Gas (Nitrogen): 60 psi
 - Dry Gas (Nitrogen): 12 L/min at 350°C

- Capillary Voltage: 4000 V

Western Blot Analysis of Nrf2 Pathway Activation

This protocol is used to investigate the effect of ruscogenin on the expression of proteins in the Nrf2 signaling pathway in cell culture models, such as HepG2 cells.

- Cell Culture and Treatment:

- Culture HepG2 cells in appropriate media.
- Induce cellular stress with an agent like deoxynivalenol (DON).
- Treat cells with varying concentrations of ruscogenin for a specified time.

- Protein Extraction:

- Lyse the treated cells with RIPA buffer containing protease and phosphatase inhibitors.
- Centrifuge to pellet cell debris and collect the supernatant containing total protein.
- Determine protein concentration using a BCA or Bradford assay.

- SDS-PAGE and Electrotransfer:

- Denature protein lysates and separate them by molecular weight on a polyacrylamide gel.
- Transfer the separated proteins to a PVDF or nitrocellulose membrane.

- Immunoblotting:

- Block the membrane with 5% non-fat milk or bovine serum albumin (BSA) in TBST.
- Incubate with primary antibodies against Nrf2, HO-1, NQO-1, and a loading control (e.g., β -actin or GAPDH) overnight at 4°C.
- Wash the membrane and incubate with HRP-conjugated secondary antibodies.

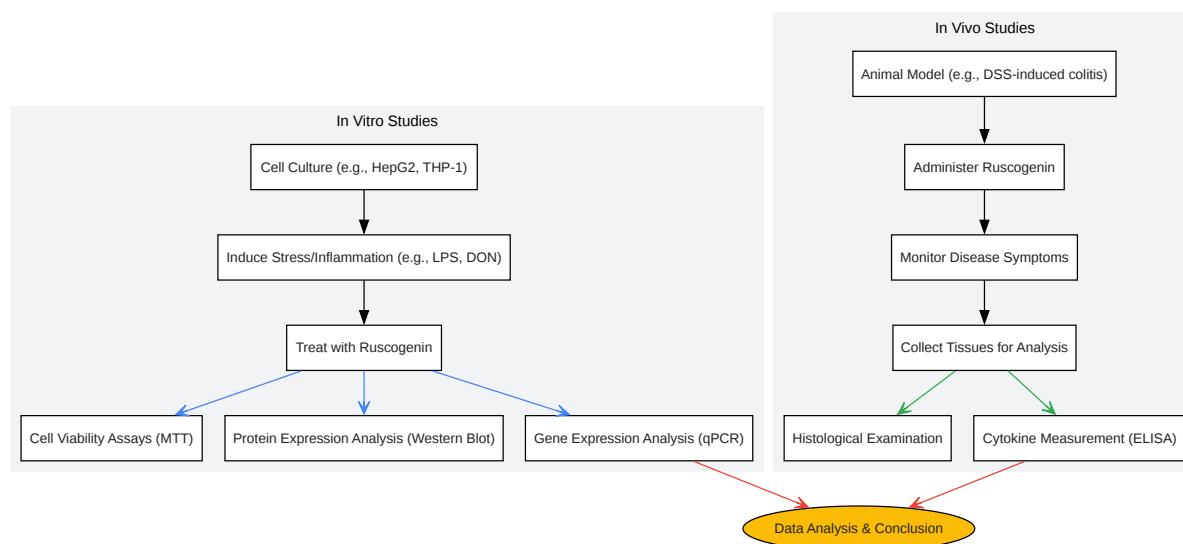
- Detect the protein bands using an enhanced chemiluminescence (ECL) substrate and an imaging system.

Signaling Pathways and Mechanisms of Action

Ruscogenin exerts its biological effects by modulating several key signaling pathways.

Experimental Workflow for Investigating Ruscogenin's Effects

The general workflow for studying the biological activities of ruscogenin involves a series of in vitro and in vivo experiments to elucidate its mechanism of action.

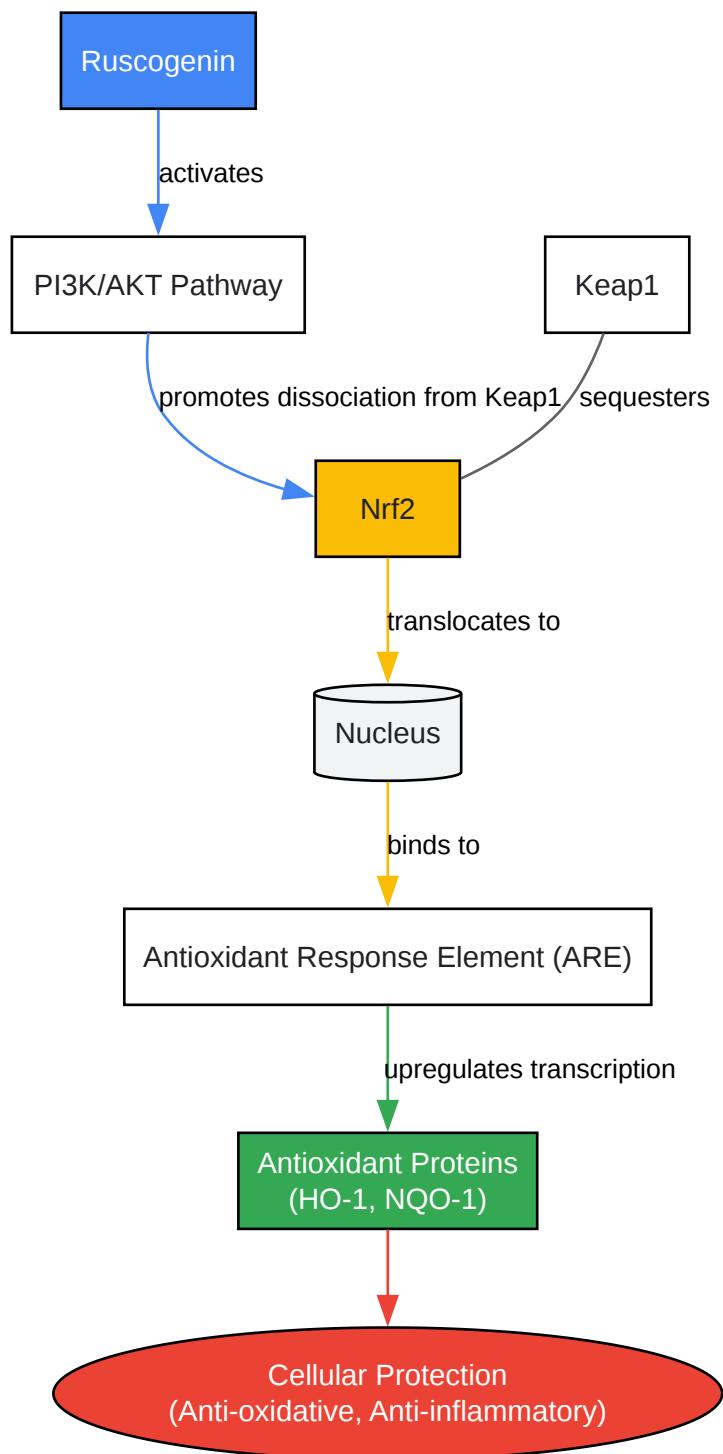


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Caption: General workflow for investigating the bioactivity of Ruscogenin.

Activation of the Nrf2 Signaling Pathway

Ruscogenin has been shown to protect against oxidative stress-induced cellular injury by activating the Nrf2 signaling pathway. This pathway is a critical regulator of the cellular antioxidant response.

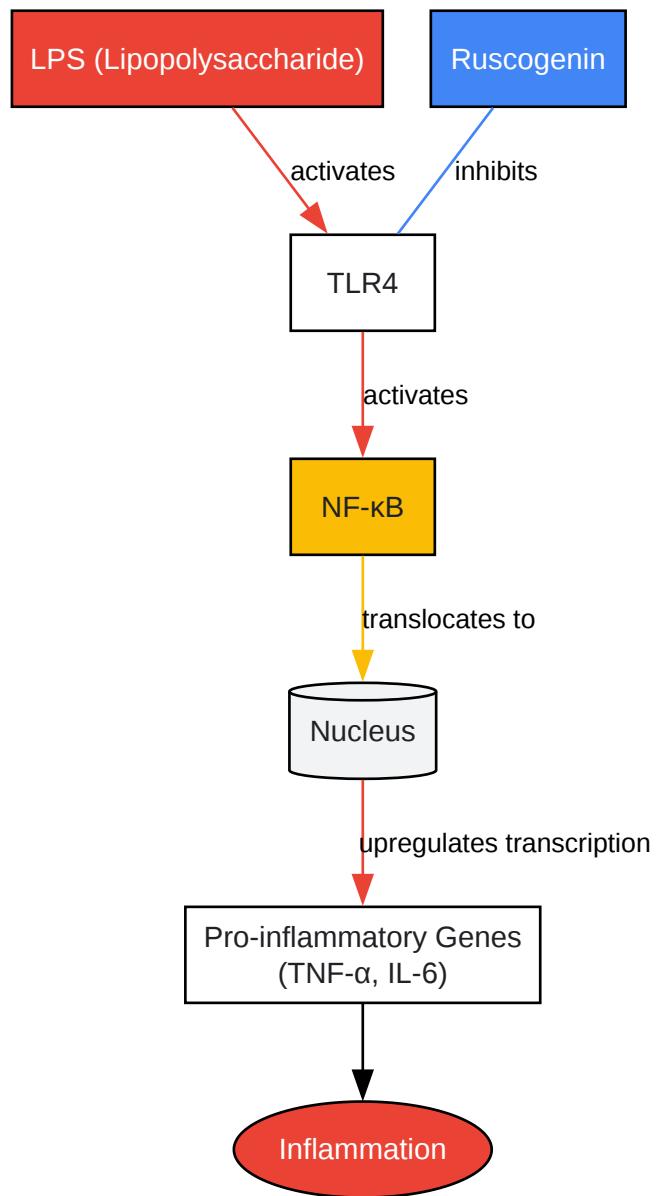


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Caption: Ruscogenin activates the Nrf2 antioxidant pathway.

Inhibition of the TLR4/NF-κB Signaling Pathway

Ruscogenin can attenuate inflammatory responses by inhibiting the TLR4/NF- κ B signaling pathway. This is a key mechanism in its protective effects against conditions like ulcerative colitis.

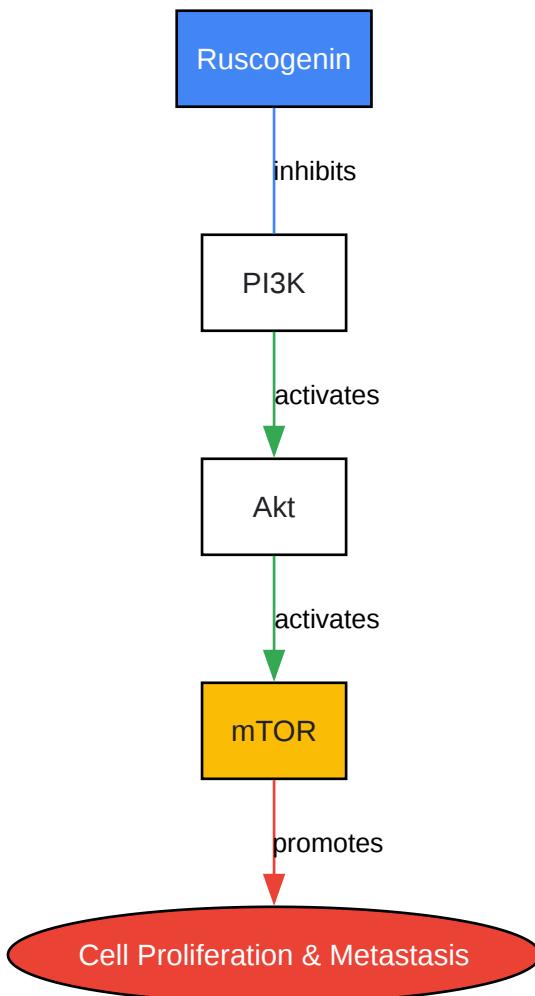


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Caption: Ruscogenin inhibits the TLR4/NF- κ B inflammatory pathway.

Suppression of the PI3K/Akt/mTOR Signaling Pathway

In the context of cancer, ruscogenin has been found to suppress hepatocellular carcinoma metastasis by inhibiting the PI3K/Akt/mTOR signaling pathway.



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Caption: Ruscogenin suppresses the PI3K/Akt/mTOR pro-survival pathway.

Conclusion

(25RS)-Ruscogenin is a multifaceted steroidal saponin with significant therapeutic potential. Its well-characterized physical and chemical properties facilitate its use in research and development. The diverse mechanisms of action, involving the modulation of key signaling pathways such as Nrf2, NF-κB, and PI3K/Akt, underscore its promise in treating a range of diseases. The experimental protocols and pathway diagrams provided in this guide offer a

foundational resource for scientists and drug development professionals working with this compelling natural product.

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